

Application Notes and Protocols for MART-1 (27-35) Peptide

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Compound of Interest

Compound Name: MART-1 (27-35) (human)

Cat. No.: B1146212

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The Melanoma Antigen Recognized by T-cells 1 (MART-1) (27-35) peptide, with the amino acid sequence AAGIGILTV, is a key immunogenic epitope presented by HLA-A2 on melanoma cells. [1][2][3] It is widely utilized in cancer research and immunotherapy development for stimulating MART-1-specific CD8+ T cells.[4] Proper solubilization and storage of this hydrophobic peptide are critical for maintaining its biological activity and ensuring experimental reproducibility. These application notes provide detailed protocols and guidelines for the effective handling of the MART-1 (27-35) peptide.

Data Presentation: Solubility and Storage

Recommendations

The following table summarizes the key quantitative and qualitative data for the solubilization and storage of the MART-1 (27-35) peptide.

Parameter	Recommendation	Source(s)
Form	Typically supplied as a lyophilized solid/powder. [2] [5] [6]	[2] [5] [6]
Molecular Weight	Approximately 814 g/mol . [1] [2] [6]	[1] [2] [6]
Purity	>95% by HPLC. [1] [2] [6]	[1] [2] [6]
Primary Solvents	DMSO (for stock solutions, e.g., 1 mM). [4] Distilled water (for solutions up to 2 mg/mL). [1] [6] Acetonitrile (for higher concentrations). [1] [6]	[1] [4] [6]
Solubilization Aid	Brief sonication can aid in dissolving the peptide. [7]	[7]
Storage (Lyophilized)	Store at -20°C or -80°C. [1] [2] [4] [5] [6] The product is hygroscopic and should be protected from light. [1] [6]	[1] [2] [4] [5] [6]
Storage (Reconstituted)	Aliquot and store at -20°C or -80°C. [1] [4] [6] Avoid repeated freeze-thaw cycles. [4]	[1] [4] [6]
Stability	At least one year at -80°C when stored properly. [4] Lyophilized form can be stored refrigerated at 2-8°C for up to 6 months. [5]	[4] [5]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized MART-1 (27-35) Peptide

This protocol outlines the steps for solubilizing the lyophilized MART-1 (27-35) peptide to prepare a stock solution. Due to its hydrophobic nature, initial reconstitution in an organic solvent like DMSO is recommended for optimal solubility.

Materials:

- Lyophilized MART-1 (27-35) peptide vial
- Sterile, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect peptide stability.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- **Solvent Addition:** Carefully add the required volume of DMSO to the vial to achieve the desired stock concentration (e.g., for a 1 mg vial to be reconstituted to 1 mM, given a MW of 814 g/mol, add 1.23 mL of DMSO).
- **Dissolution:** Gently vortex the vial to mix. If the peptide does not fully dissolve, brief sonication (10-20 seconds) may be applied. Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes.^[4]

Protocol 2: Preparation of Working Solutions

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer suitable for cell-based assays.

Materials:

- MART-1 (27-35) peptide stock solution in DMSO
- Sterile phosphate-buffered saline (PBS) or cell culture medium
- Sterile polypropylene tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Determine Final Concentration:** Calculate the volume of the DMSO stock solution required to achieve the desired final working concentration in your aqueous buffer.
- **Dilution:** Add the aqueous buffer (e.g., PBS or cell culture medium) to a sterile tube. While gently vortexing the buffer, add the calculated volume of the peptide stock solution dropwise. This gradual addition helps to prevent precipitation of the hydrophobic peptide.
- **Final Mixing:** Gently vortex the final solution to ensure homogeneity.
- **Use:** Use the freshly prepared working solution immediately for your experiments.

Protocol 3: Storage and Handling

Proper storage is crucial for maintaining the integrity and activity of the MART-1 (27-35) peptide.

Lyophilized Peptide:

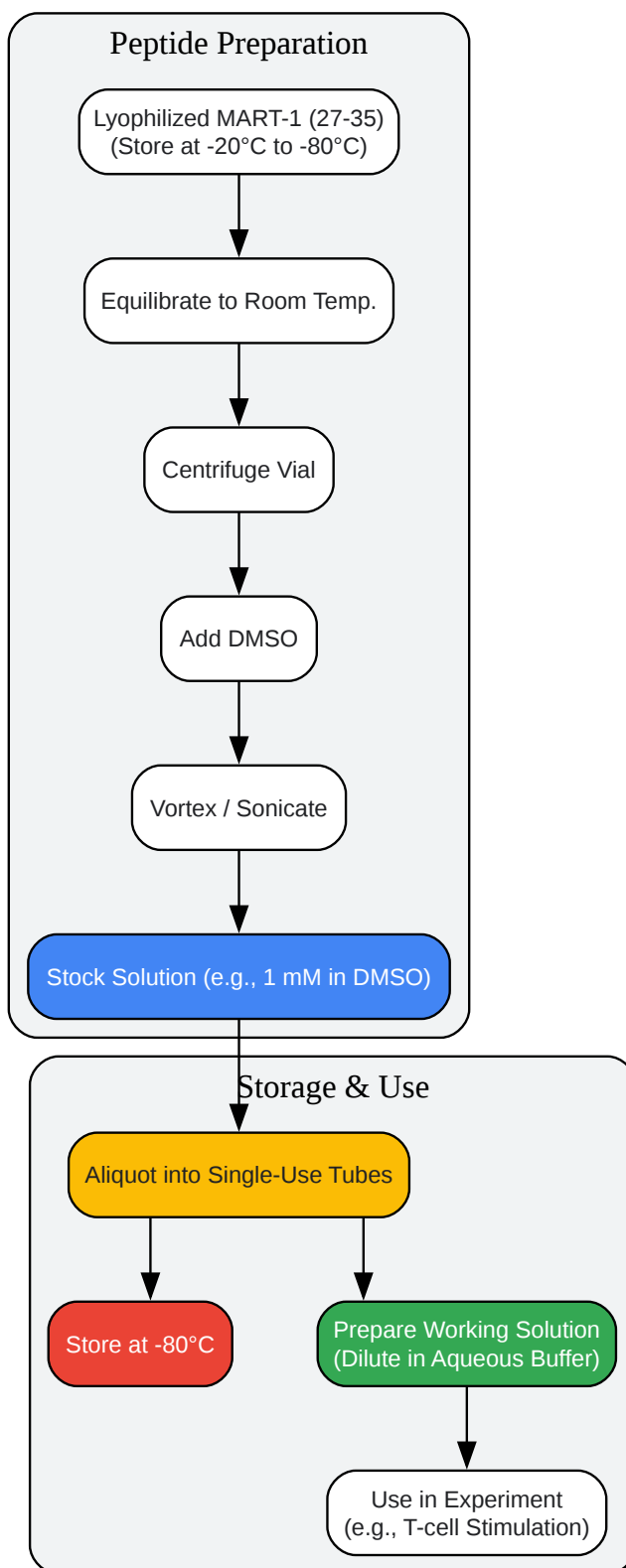
- Store the unopened vial at -20°C or -80°C for long-term storage.^{[1][2][4][5][6]}
- The peptide is hygroscopic; keep the vial tightly sealed and protected from light.^{[1][6]}

Reconstituted Peptide (Stock Solution in DMSO):

- Store aliquots at -80°C for long-term stability.[\[4\]](#)
- For short-term storage, -20°C is also acceptable.
- Crucially, avoid repeated freeze-thaw cycles as this can degrade the peptide.[\[4\]](#)

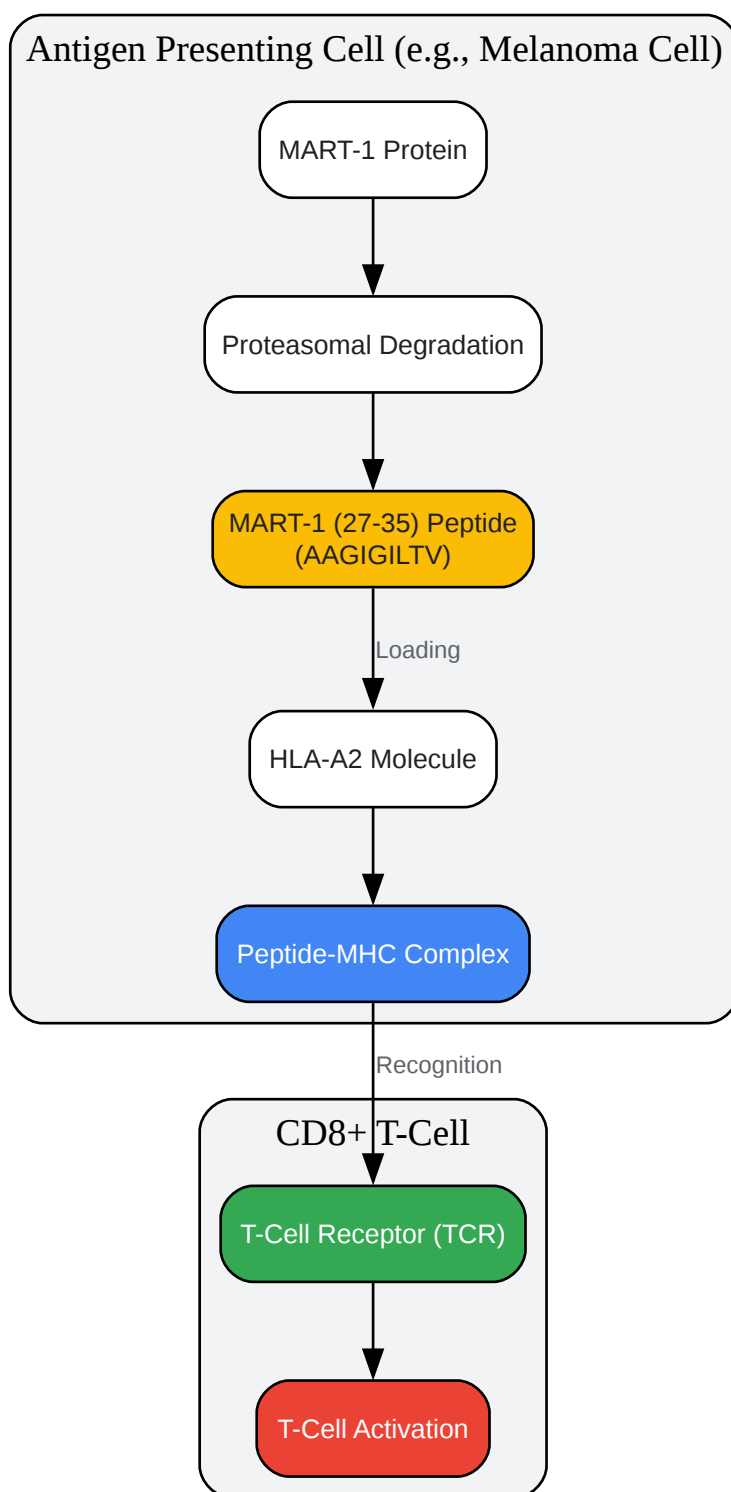
Visualizations

Below are diagrams illustrating the experimental workflow for peptide handling and the biological context of the MART-1 (27-35) peptide.



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Caption: Workflow for Solubilization and Storage of MART-1 (27-35) Peptide.



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Caption: Antigen Presentation Pathway of MART-1 (27-35) Peptide.

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